

best practices for long-term storage of JNJ-65355394

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: JNJ-65355394

Cat. No.: B12402582

[Get Quote](#)

Technical Support Center: JNJ-65355394

This technical support center provides researchers, scientists, and drug development professionals with best practices for the long-term storage and handling of **JNJ-65355394**, an O-GlcNAc hydrolase (OGA) inhibitor. It also includes troubleshooting guides and frequently asked questions (FAQs) to address potential issues during experimentation.

Long-Term Storage and Handling

Proper storage and handling of **JNJ-65355394** are critical for maintaining its stability and ensuring experimental reproducibility.

FAQs for Storage and Handling:

Q1: How should solid **JNJ-65355394** be stored for the long term?

A1: For long-term storage, it is recommended to store solid **JNJ-65355394** at -20°C or -80°C upon receipt. The compound is typically shipped at room temperature, and while stable for short periods, colder temperatures are optimal for preserving its integrity over months to years.

[1][2] Always refer to the Certificate of Analysis provided by the supplier for specific recommendations.

Q2: How should I prepare and store stock solutions of **JNJ-65355394**?

A2: **JNJ-65355394** is soluble in DMSO at concentrations up to 10 mM. To prepare a stock solution, reconstitute the solid compound in high-quality, anhydrous DMSO. Aliquot the stock solution into small, single-use volumes to avoid repeated freeze-thaw cycles, which can lead to degradation. Store these aliquots at -80°C for long-term stability.

Q3: What is the stability of **JNJ-65355394** in DMSO solution?

A3: While specific long-term stability data for **JNJ-65355394** in DMSO is not readily available, it is best practice to assume that OGA inhibitors in DMSO are stable for several months when stored properly at -80°C. For critical experiments, it is advisable to use freshly prepared stock solutions or solutions that have been stored for less than 3-6 months.

Q4: Is **JNJ-65355394** sensitive to light?

A4: There is no specific information available regarding the light sensitivity of **JNJ-65355394**. However, as a general precaution for all research compounds, it is recommended to store both the solid form and solutions in light-protected containers (e.g., amber vials) or in the dark to minimize potential photodegradation.

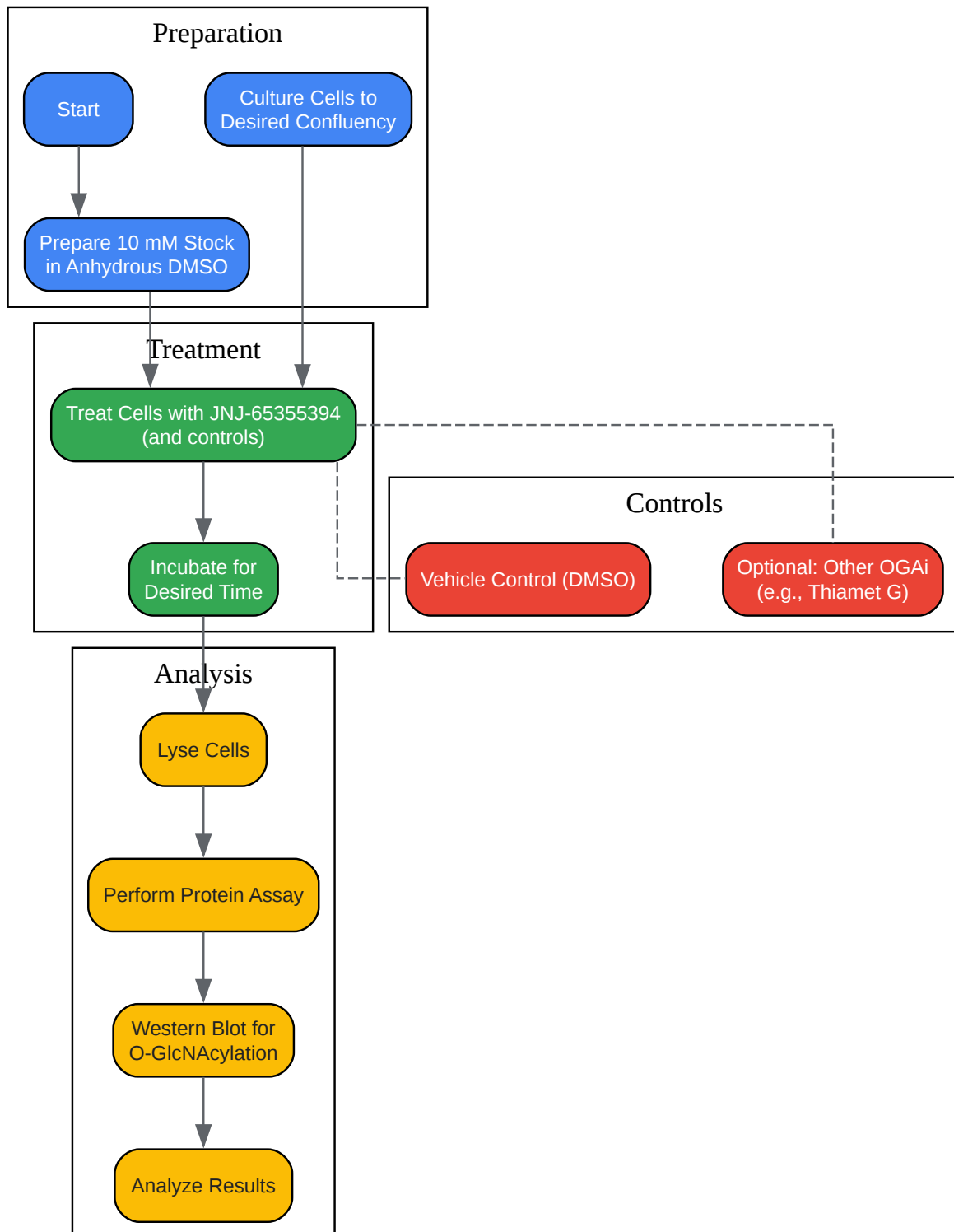
Data Presentation: Storage Conditions Summary

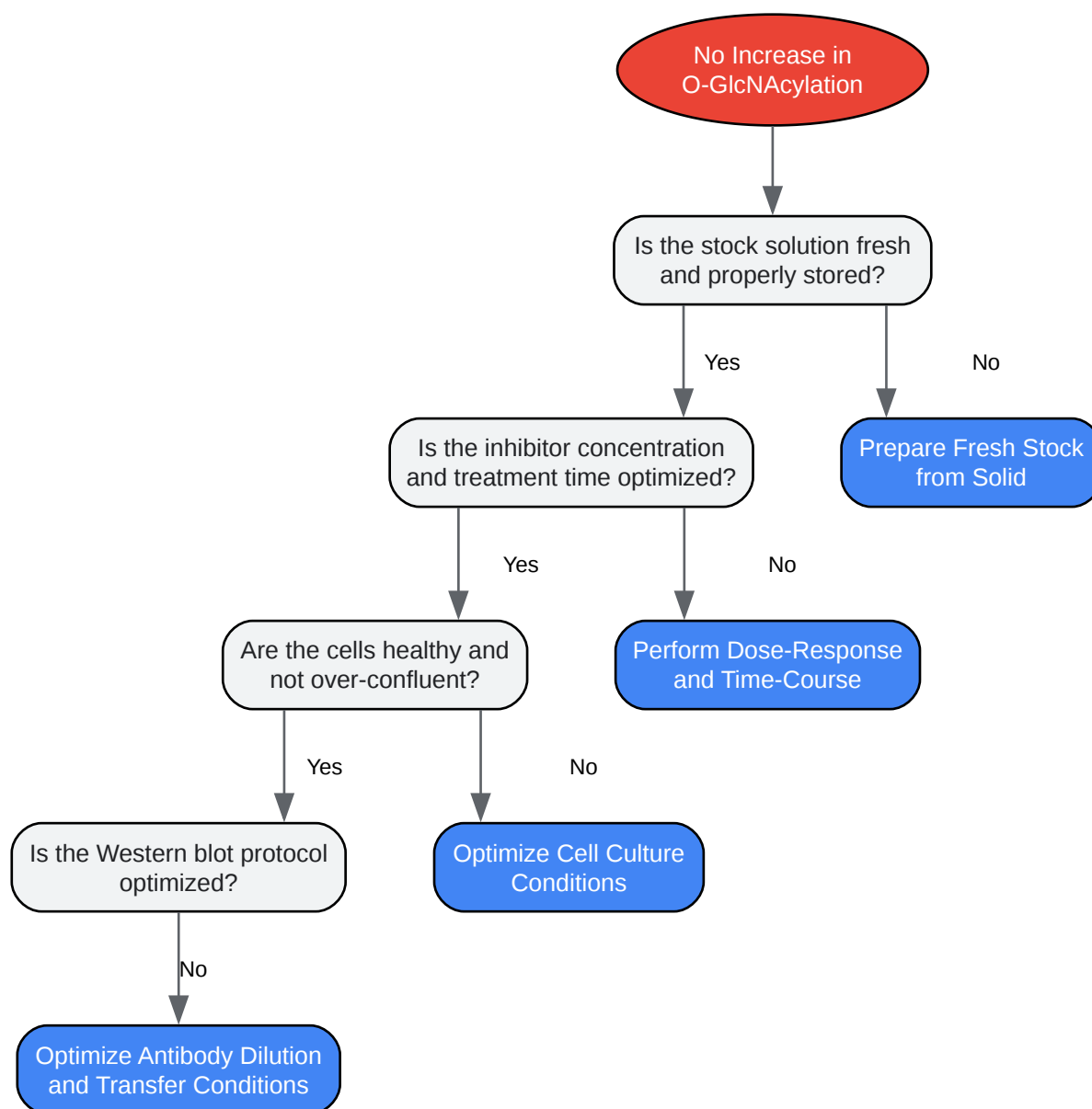
Form	Storage Temperature	Recommended Duration	Container	Notes
Solid	-20°C to -80°C	Years	Tightly sealed, light-protected vial	Minimize exposure to moisture and air.
Stock Solution (in DMSO)	-80°C	Up to 6 months (recommended)	Single-use, light-protected aliquots	Avoid repeated freeze-thaw cycles.
Working Dilutions (in aqueous buffer)	2-8°C	Use immediately	Sterile tubes	Prepare fresh for each experiment.

Experimental Protocols and Troubleshooting

This section provides a general experimental workflow for using **JNJ-65355394** and troubleshooting common issues.

Experimental Workflow: Assessing OGA Inhibition in Cell Culture





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. The Dysregulation of OGT/OGA Cycle Mediates Tau and APP Neuropathology in Down Syndrome - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- To cite this document: BenchChem. [best practices for long-term storage of JNJ-65355394]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12402582/docs#best-practices-for-long-term-storage-of-jnj-65355394\]](https://www.benchchem.com/product/b12402582/docs#best-practices-for-long-term-storage-of-jnj-65355394)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

